

# An In-Depth Technical Guide to the Physical Characteristics of 2-Nonenoic Acid

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## Compound of Interest

Compound Name: 2-Nonenoic acid

CAS No.: 29830-11-3

Cat. No.: B7769363

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## Introduction: Understanding 2-Nonenoic Acid

**2-Nonenoic acid** (C<sub>9</sub>H<sub>16</sub>O<sub>2</sub>), a monounsaturated medium-chain fatty acid, is a molecule of significant interest across various scientific and industrial domains.[1] Characterized by a nine-carbon backbone with a carboxyl group and a single double bond originating at the second carbon, its reactivity and physical behavior are dictated by this specific structure.[2][3] The compound exists primarily as two geometric isomers, **trans-2-Nonenoic acid** and **cis-2-Nonenoic acid**, with the trans isomer being more common and extensively characterized.[1][4] This guide will focus predominantly on the physical properties of the trans isomer, which is utilized in the formulation of flavors, fragrances, pharmaceuticals, and specialty polymers.[2]

For researchers, drug development professionals, and scientists, a thorough understanding of its physical characteristics—particularly their dependence on temperature—is paramount for predicting its behavior in various applications, from ensuring stability in formulations to designing efficient manufacturing processes. This document provides a detailed examination of these properties, grounded in established experimental data and the fundamental principles of physical chemistry.

## Core Physical Properties of 2-Nonenoic Acid

The physical state and behavior of **2-Nonenoic acid** are governed by the interplay of its molecular weight, the polarity of its carboxylic acid head, the non-polarity of its alkyl tail, and the rigidity introduced by the C=C double bond. A summary of its key physical properties is presented below.

Physical Property	Value	Conditions	Reference(s)
Molecular Weight	156.22 g/mol	-	[5]
Appearance	Colorless to pale yellow, clear liquid	Ambient Temperature	[1][2]
Melting Point	~ -9 °C	(estimate)	[1]
Boiling Point	130-132 °C	at 2 mmHg	[1][6]
	173 °C	at 20 mmHg	[6]
	180-182 °C	at 60 mmHg	[2]
Density	0.930 - 0.940 g/cm <sup>3</sup>	at 25 °C	[6]
Refractive Index	1.4560 - 1.4640	at 20 °C	[6]
Flash Point	> 100 °C (> 212 °F)	Closed Cup	[6]
Water Solubility	263.7 mg/L	at 25 °C (estimate)	[6]
Solubility	Soluble	In alcohol and most organic solvents	[3][6]

## Section 1: Phase Transitions and Thermal Behavior

The melting and boiling points are critical parameters that define the physical state of a substance. For **2-Nonenoic acid**, these transitions are influenced by the balance between intermolecular forces—hydrogen bonding at the carboxylic acid head and van der Waals forces along the alkyl chain.

### Melting Point

The estimated melting point of **2-Nonenoic acid** is approximately  $-9\text{ }^{\circ}\text{C}$ .<sup>[1]</sup> Below this temperature, the compound transitions into a solid state. The presence of the trans double bond introduces a degree of linearity to the molecule compared to a cis isomer, allowing for more efficient packing in the solid lattice. This generally results in a higher melting point for trans isomers compared to their cis counterparts, which have a more pronounced "kink" in their structure.

## Boiling Point and Vapor Pressure

The boiling point of **2-Nonenoic acid** is highly dependent on ambient pressure. At atmospheric pressure, fatty acids with this chain length tend to decompose before reaching their boiling point. Therefore, boiling points are typically reported under reduced pressure (vacuum).<sup>[2]</sup> As pressure is decreased, the temperature required to overcome intermolecular forces and induce boiling is significantly lowered. This relationship is fundamental to purification processes like vacuum distillation, which prevent thermal degradation of the compound.

The causality is rooted in the Clausius-Clapeyron relation, which describes how the vapor pressure of a liquid increases with temperature. Boiling occurs when the vapor pressure of the liquid equals the surrounding environmental pressure. By lowering the external pressure, the boiling point is reached at a lower temperature.

## Section 2: Density and its Temperature Dependence

Density is a measure of mass per unit volume and is a crucial parameter for process design, formulation, and quality control. At  $25\text{ }^{\circ}\text{C}$ , the density of **2-Nonenoic acid** is approximately  $0.93\text{ g/cm}^3$ .<sup>[6]</sup>

### Scientific Rationale: The Impact of Temperature on Density

For most liquids, including fatty acids, density exhibits an inverse relationship with temperature. As temperature increases, the kinetic energy of the molecules rises, causing them to move more vigorously and occupy a larger volume. This phenomenon, known as thermal expansion, leads to a decrease in density.

While specific temperature-dependent density data for **2-Nonenoic acid** is not readily available in the literature, the behavior of a structurally similar monounsaturated fatty acid, oleic acid

(C18:1), provides an authoritative illustration of this principle.

Illustrative Data: Density of Oleic Acid vs. Temperature

Temperature (K)	Density (g/cm <sup>3</sup> )
293.15 (20°C)	0.8991
313.15 (40°C)	0.8852
333.15 (60°C)	0.8713
353.15 (80°C)	0.8574
373.15 (100°C)	0.8435

Data derived from a study on the thermophysical properties of oleic acid.[1]

This trend of decreasing density with increasing temperature is expected to be closely mirrored by **2-Nonenoic acid**. For high-precision applications, it is essential to determine this relationship empirically.

## Section 3: Viscosity and Fluid Dynamics

Viscosity, or the resistance to flow, is a critical physical property in applications involving fluid transfer, mixing, and lubrication. The viscosity of a fatty acid is primarily determined by its chain length, degree of unsaturation, and temperature.

### The Influence of Temperature on Viscosity

Similar to density, the viscosity of liquids like **2-Nonenoic acid** decreases as temperature increases. Rising temperatures provide molecules with greater kinetic energy, allowing them to more easily overcome the intermolecular forces (van der Waals and hydrogen bonding) that impede flow. This results in a more fluid, less viscous liquid.

Specific viscosity data for **2-Nonenoic acid** is sparse. However, its saturated counterpart, nonanoic acid, has a reported dynamic viscosity of 8.08 mPa·s at 20 °C.[5] The presence of a double bond in **2-Nonenoic acid** may slightly alter this value, but the general magnitude and

temperature-dependent behavior will be similar. Again, data for oleic acid can serve as a reliable guide to the expected trend.

Illustrative Data: Dynamic Viscosity of Oleic Acid vs. Temperature

Temperature (K)	Dynamic Viscosity (mPa·s)
293.15 (20°C)	34.9
313.15 (40°C)	16.3
333.15 (60°C)	8.9
353.15 (80°C)	5.5

Data derived from a study on the thermophysical properties of oleic acid.[1]

The exponential decrease in viscosity with increasing temperature is a characteristic behavior that must be accounted for in any process involving the handling of **2-Nonenoic acid** at various temperatures.

## Section 4: Solubility Profile

The solubility of **2-Nonenoic acid** is dictated by its amphiphilic nature: a polar, hydrophilic carboxylic acid group and a nonpolar, hydrophobic nine-carbon tail.

- In Water: Due to its long hydrocarbon chain, **2-Nonenoic acid** is poorly soluble in water, with an estimated solubility of only 263.7 mg/L at 25 °C.[6] The hydrophobic effect, where nonpolar chains are excluded from the aqueous phase, dominates.
- In Organic Solvents: It is readily soluble in nonpolar organic solvents (e.g., hexane, chloroform) and polar organic solvents (e.g., ethanol, ether) where the alkyl chain can interact favorably with the solvent molecules.[3][6]

## Temperature Effects on Solubility

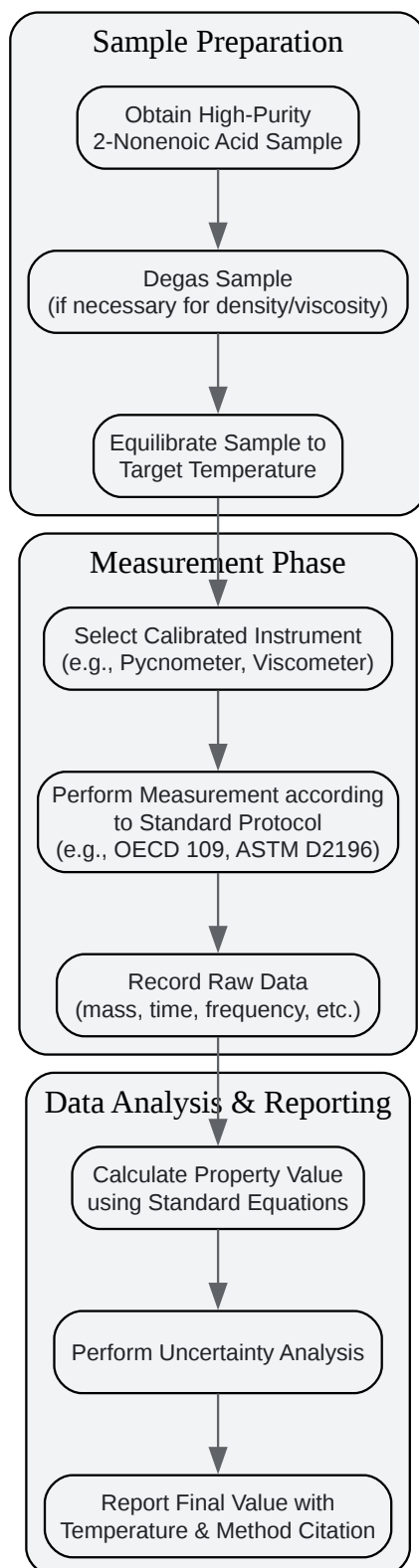
The solubility of fatty acids in water generally increases with temperature.[6] As the temperature of the water rises, its dielectric constant decreases, making it a more favorable

solvent for less polar molecules. Furthermore, the increased kinetic energy helps to disrupt the hydrogen bonding network of water, creating cavities where the fatty acid molecule can be accommodated. Studies on oleic and linoleic acids have demonstrated that their solubility in water increases significantly as the temperature rises from 60 °C to 230 °C.[6] A similar positive correlation between temperature and solubility is expected for **2-Nonenoic acid** in aqueous systems.

## Section 5: Experimental Methodologies

To ensure scientific integrity and generate reliable data, the physical properties of **2-Nonenoic acid** must be determined using standardized, validated protocols. The choice of method is critical and depends on the property being measured and the required precision.

### Diagram: General Workflow for Physical Property Determination



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Caption: A generalized workflow for the empirical determination of a physical property.

## Protocol 1: Determination of Density vs. Temperature using an Oscillating U-Tube Densitometer (Based on OECD Guideline 109)

This method is highly accurate for liquids and provides rapid measurements across a range of temperatures.

- Principle: A U-shaped tube is electronically excited to oscillate at its characteristic frequency. This frequency changes based on the mass of the tube, which is dependent on the density of the liquid it contains.
- Apparatus:
  - Digital densitometer with an oscillating U-tube.
  - Thermostatic controller capable of maintaining temperature to  $\pm 0.1$  °C.
  - Syringes for sample injection.
  - High-purity reference standards (e.g., dry air, ultrapure water).
- Procedure:
  - Calibration: Calibrate the instrument at the desired temperatures using at least two reference standards of known density (e.g., air and water). This establishes the instrument constants.
  - Sample Preparation: Ensure the **2-Nonenoic acid** sample is free of air bubbles.
  - Temperature Equilibration: Set the instrument to the first target temperature and allow it to stabilize.
  - Measurement: Inject the **2-Nonenoic acid** sample into the U-tube. Allow the reading to stabilize, ensuring thermal equilibrium is reached.
  - Data Recording: Record the oscillation period or the direct density reading provided by the instrument.

- Cleaning: Thoroughly clean and dry the U-tube with appropriate solvents (e.g., ethanol followed by acetone).
- Temperature Sweep: Repeat steps 3-6 for each desired temperature point.
- Self-Validation: The trustworthiness of the results is ensured by periodic verification with certified density standards and ensuring that the initial calibration with air and water yields densities within their specified tolerances.

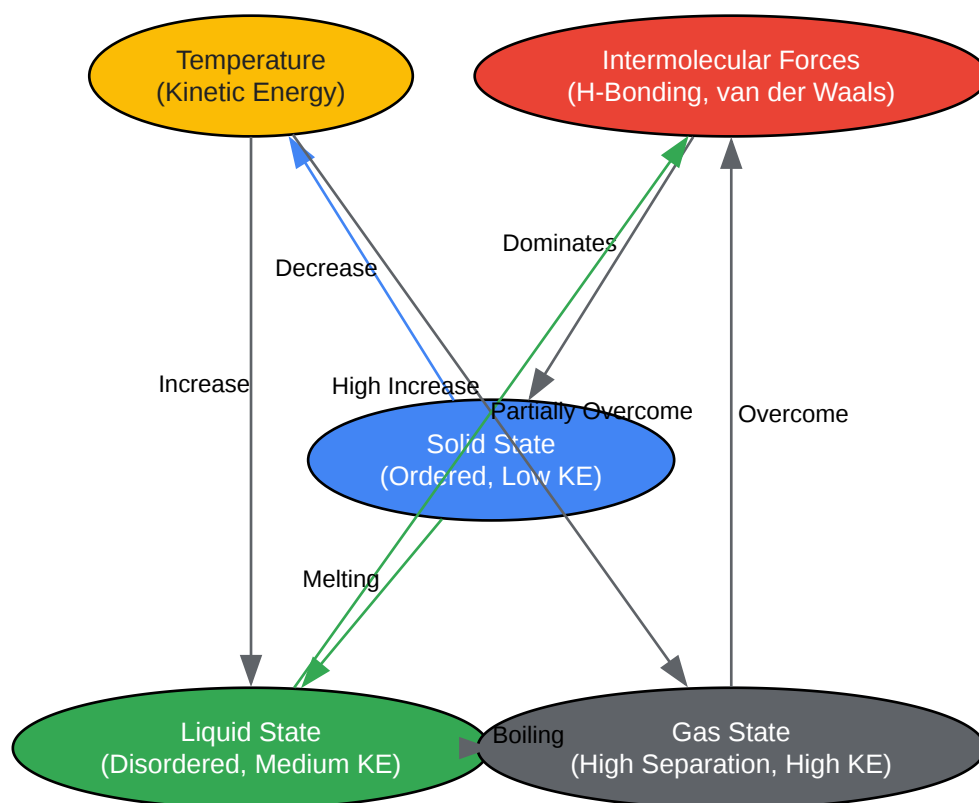
## Protocol 2: Determination of Boiling Point at Reduced Pressure (Based on ASTM D1160 Principles)

This protocol is essential for determining the boiling point of thermally sensitive compounds.

- Principle: The sample is distilled under a stable, controlled vacuum. The boiling temperature is recorded simultaneously with the vapor temperature and the system pressure.
- Apparatus:
  - Vacuum distillation apparatus (distillation flask, condenser, receiving flask).
  - Calibrated thermocouple or thermometer.
  - Manometer for accurate pressure measurement.
  - Vacuum pump and vacuum regulator.
  - Heating mantle.
- Procedure:
  - Assembly: Assemble the clean, dry distillation apparatus. Ensure all joints are properly sealed to maintain a vacuum.
  - Sample Charging: Charge the distillation flask with the **2-Nonenoic acid** sample and boiling chips.

- Evacuation: Gradually evacuate the system to the desired pressure. Use the regulator to maintain a stable pressure.
- Heating: Begin heating the sample gently.
- Observation: Observe for the first drop of distillate to fall from the condenser tip. Record the vapor temperature and the precise pressure at this point. This is the initial boiling point at that pressure.
- Data Collection: Continue distillation and record temperature and pressure at regular intervals of distillate volume if a boiling range is desired.
- Shutdown: Once the determination is complete, cool the system before carefully re-introducing air.
- Trustworthiness: The protocol's validity is confirmed by using a reference compound with a known boiling point under vacuum (e.g., n-hexadecane) to verify the accuracy of the temperature and pressure measurement systems.

## Diagram: Interrelation of Molecular Properties and Physical State



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Caption: The relationship between temperature, intermolecular forces, and the physical state of matter.

## Conclusion

The physical characteristics of **2-Nonenoic acid** are intrinsically linked to its molecular structure and are highly sensitive to changes in temperature. Properties such as density and viscosity decrease predictably with increasing temperature, while solubility in aqueous systems tends to increase. The boiling point is strongly dependent on pressure, a critical consideration for its purification and handling. For professionals in research and development, leveraging this knowledge is essential for accurate modeling, stable formulation, and efficient process scale-up. While this guide provides a comprehensive overview based on available data and established scientific principles, empirical determination of these properties under specific experimental conditions using standardized protocols remains the gold standard for achieving the highest degree of accuracy and trustworthiness in any application.

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